

# Apiezon L Grease: A Comprehensive Technical Review for Laboratory Professionals

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## Compound of Interest

Compound Name: APIEZON GREASE L

Cat. No.: B1171838

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An in-depth examination of the composition and properties of Apiezon L grease confirms its silicone-free nature, making it a critical component for high-vacuum applications where contamination is a primary concern. This guide provides researchers, scientists, and drug development professionals with a detailed analysis of Apiezon L grease, including its physical and chemical properties, to facilitate its effective use in sensitive experimental setups.

Apiezon L grease is a hydrocarbon-based lubricant specifically designed for use in ultra-high vacuum environments.<sup>[1][2][3][4][5]</sup> Its formulation, devoid of silicone and halogens, is a key differentiator from other vacuum greases.<sup>[1][2][3][4][6]</sup> This characteristic is particularly advantageous in applications such as mass spectrometry, infrared spectroscopy, and electron microscopy, where the migration of silicone molecules, a phenomenon known as "creep," can lead to significant sample contamination and interference with analytical results.<sup>[1][2][7]</sup> The absence of silicone also prevents the issue of "carry over," ensuring the integrity of experimental data.<sup>[1][2]</sup>

The grease is composed of a complex mixture of hydrocarbons, identified by its CAS number 8009-03-8, which corresponds to petrolatum.<sup>[8][9]</sup> This hydrocarbon base imparts excellent lubrication properties while maintaining a very low vapor pressure, essential for achieving and maintaining high vacuum conditions.<sup>[1][10]</sup>

## Quantitative Data Summary

The physical and chemical properties of Apiezon L grease are summarized in the table below, compiled from various technical and safety data sheets. This data provides a clear,

comparative overview of its performance characteristics.

Property	Value	References
Composition		
Primary Constituent	Petrolatum (Hydrocarbon Grease)	[9][11][12]
Silicone Content	Silicone-free	[1][2][3][4][5][6]
Halogen Content	Halogen-free	[1][2][3][4][5]
Additives	None reported	[5][6][10]
Physical Properties		
Appearance	Yellow semi-solid grease	[8][11][13]
Melting Point	42 to 52°C	[8][10][13]
Typical Working Temperature Range	10 to 30°C	[1][3][10]
Vapor Pressure at 20°C	$7 \times 10^{-11}$ Torr	[1][3][8][10][13]
Relative Density at 20°C	0.896	[3][8][10][13]
Chemical Properties		
Solubility	Soluble in aromatic hydrocarbon solvents; Insoluble in water	[8][13]
Safety Data		
Acute Oral Toxicity (LD50)	>2000mg/kg	[8][13]
Acute Dermal Toxicity (LD50)	>2000mg/kg	[8][13]

## Experimental Protocols

While specific proprietary details of the manufacturing process for Apiezon L grease are not publicly available, the characterization of its properties is performed using standardized testing

methods. For instance, the dropping point is determined according to ASTM D566, and outgassing characteristics are measured by ASTM E595.[10] The lubricity is assessed using the 4 Ball Test as per ASTM D2596.[10] These standard protocols ensure consistent and reliable data on the grease's performance.

## Logical Confirmation of Silicone-Free Composition

The determination of Apiezon L grease as silicone-free is a critical aspect for its application in sensitive research environments. The following diagram illustrates the logical workflow to confirm this characteristic.

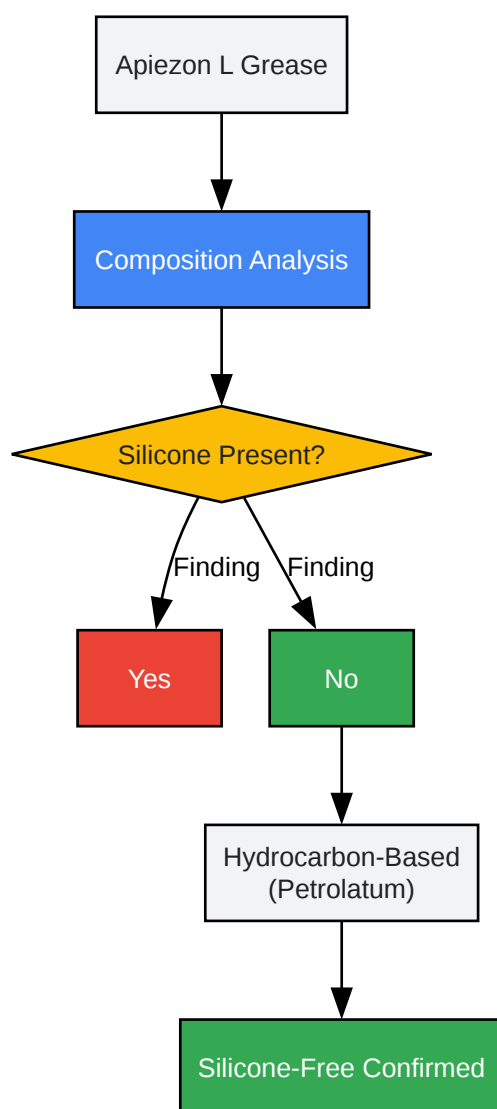


Figure 1: Apiezon L Grease Silicone-Free Verification

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## Apiezon L Grease Silicone-Free Verification Workflow

In conclusion, Apiezon L grease is unequivocally a silicone-free product, a fact substantiated by manufacturer declarations and safety data sheets. Its hydrocarbon-based composition provides the necessary lubrication and low vapor pressure for ultra-high vacuum applications without the risk of silicone contamination, making it an ideal choice for researchers and professionals in fields requiring pristine experimental conditions.

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